

Technical Guide: 6-Chloro-2-methylpyrazolo[1,5-a]pyrazine

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Compound of Interest

Compound Name: 6-Chloro-2-methylpyrazolo[1,5-a]pyrazine

Cat. No.: B13329339

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CAS Registry Number: 2384776-71-8 (Note: See Identity Verification below) Chemical Class: Fused Pyrazolo-Pyrazine Heterocycle

Executive Summary & Identity Verification

The compound **6-Chloro-2-methylpyrazolo[1,5-a]pyrazine** represents a "privileged scaffold" in medicinal chemistry, specifically designed to function as an ATP-competitive inhibitor pharmacophore. Its fused bicyclic system—combining a π -excessive pyrazole with a π -deficient pyrazine—offers unique electronic properties that facilitate hydrogen bonding within the hinge region of kinase enzymes (e.g., JAK, RET, ERK).

Critical Identity Disambiguation

Researchers must exercise caution regarding CAS registry assignments for this specific substitution pattern, as databases often conflate the des-methyl and methyl variants.

Feature	Specification	Notes
Target Compound	6-Chloro-2-methylpyrazolo[1,5-a]pyrazine	The subject of this guide.
CAS Assignment	2384776-71-8	Often linked to the 6-chloro core (without methyl) in some repositories.
Alt. CAS	2468028-18-2	Frequently associated specifically with the 2-methyl analog.
Molecular Formula	C ₇ H ₆ ClN ₃	
Molecular Weight	167.59 g/mol	
SMILES	<chem>Cc1nn2cc(Cl)cn2c1</chem>	

Guidance: When ordering or cataloging, prioritize the chemical structure and IUPAC name over the CAS number to ensure the correct methylation pattern at position 2.

Structural Analysis & Pharmacophore Logic

The pyrazolo[1,5-a]pyrazine core is isosteric with the purine ring system found in ATP, making it a natural template for kinase inhibition.

- **Position 2 (Methyl):** This substituent typically projects into the solvent-exposed region or a hydrophobic pocket (e.g., the gatekeeper region) of the kinase, improving selectivity and metabolic stability compared to the un-substituted analog.
- **Position 6 (Chlorine):** Located on the pyrazine ring, this halogen serves two critical functions:
 - **Synthetic Handle:** It allows for late-stage diversification via Palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig) to introduce solubilizing groups or "tail" moieties.
 - **Electronic Modulation:** It reduces the electron density of the pyrazine ring, potentially enhancing the acidity of the C-H bonds or altering the dipole moment for better binding

affinity.

Synthetic Methodologies

The synthesis of **6-Chloro-2-methylpyrazolo[1,5-a]pyrazine** is non-trivial due to the need for precise regiocontrol between the nitrogen atoms. Two primary strategies are employed: the Pyrazine N-Amination Route (preferred for core construction) and the Pyrazole Condensation Route.

Strategy A: N-Amination of Pyrazine (The "Tamura" Approach)

This method constructs the pyrazole ring onto an existing pyrazine framework. It is generally more robust for ensuring the correct placement of the chlorine atom.

Step-by-Step Protocol

- Precursor Selection: Start with 2-chloropyrazine.
- N-Amination: React 2-chloropyrazine with O-(Mesitylenesulfonyl)hydroxylamine (MSH) to generate the N-aminopyrazinium salt.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) MSH acts as an electrophilic aminating agent. Amination typically occurs at N-1 (para to the chloride is less hindered, but mixtures may occur; purification is required).
- Cycloaddition: Treat the N-aminopyrazinium salt with propyne (or a propyne equivalent like ethyl 2-butynoate followed by decarboxylation) in the presence of a base (e.g., K_2CO_3) and a solvent like DMF.
 - Reaction Type: 1,3-Dipolar cycloaddition followed by elimination.
 - Regioselectivity:[\[2\]](#)[\[7\]](#) The methyl group of the alkyne orients to position 2 of the resulting fused system due to steric and electronic steering.

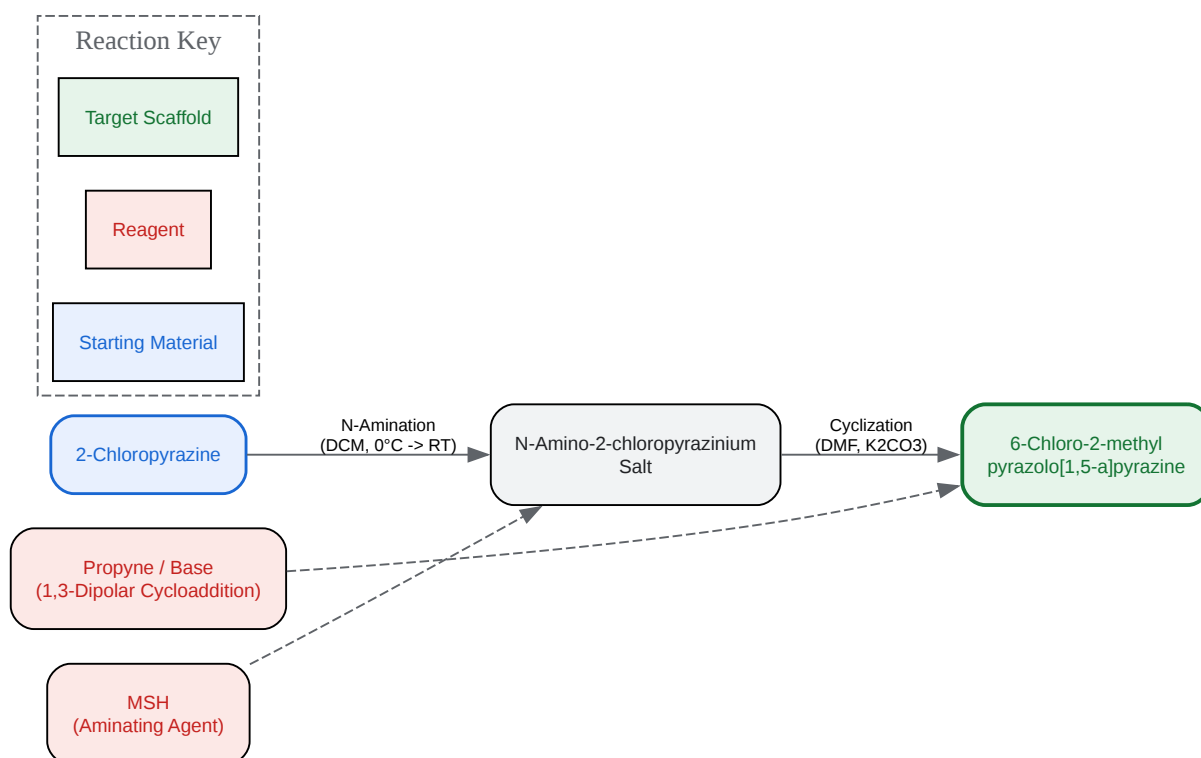
Strategy B: Condensation of 1-Aminopyrazole

This route starts with the pyrazole and builds the pyrazine ring.

- Start: 3-Methyl-1-aminopyrazole.
- Condensation: React with a 1,2-biselectrophile such as 2-bromoacetaldehyde diethyl acetal or a functionalized glyoxal equivalent.
- Challenge: Introducing the chlorine at Position 6 after ring closure is difficult because electrophilic aromatic substitution (e.g., NCS) favors Position 3 (on the pyrazole ring). Therefore, a chlorinated bis-electrophile must be used, which is synthetically challenging to access.

Synthesis Workflow Diagram

The following diagram illustrates the preferred N-Amination Route (Strategy A) for high-fidelity synthesis.



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Caption: Figure 1. Synthesis of the target scaffold via N-amination of 2-chloropyrazine followed by [3+2] cycloaddition.

Medicinal Chemistry Applications

The **6-Chloro-2-methylpyrazolo[1,5-a]pyrazine** scaffold is primarily utilized as a Kinase Inhibitor Core.

Functionalization Logic (SAR)

Medicinal chemists utilize the "6-chloro" handle to expand the molecule into the "solvent front" or "ribose pocket" of the kinase ATP binding site.

Reaction Type	Reagent Class	Target Moiety	Biological Purpose
Suzuki Coupling	Aryl/Heteroaryl Boronic Acids	Bi-aryl systems	Target the "Gatekeeper" residue; improve potency.
Buchwald-Hartwig	Cyclic Amines (Morpholine, Piperazine)	C-N linked solubilizers	Improve ADME properties (solubility, permeability).
S_NAr	Alkoxides / Thiolates	Ethers / Thioethers	Probe steric constraints in the binding pocket.

Case Study: RET Kinase Inhibition

In the context of RET (Rearranged during Transfection) inhibitors, the pyrazolo[1,5-a]pyrazine core serves as a rigid hinge binder. The nitrogen at position 4 (bridgehead) and the nitrogen at position 2 (if unmethylated) or the C-3 position often interact with the hinge region residues (e.g., Ala807 in RET). The 6-chloro group allows for the attachment of a "tail" that extends into the solvent channel, often containing a solubilizing amine.

Safety & Handling Protocols

As a halogenated heterocycle, this compound requires standard organic laboratory safety precautions.

- Hazards: Likely an irritant to eyes, respiratory system, and skin (H315, H319, H335). The "2-methyl" substituent may increase lipophilicity, potentially enhancing skin absorption.
- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). Halogenated heterocycles can be sensitive to light and moisture over prolonged periods.
- Disposal: Must be disposed of as halogenated organic waste. Do not mix with strong oxidizers.

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